

Thermodynamics of Phenol-Water Binary Mixtures: An In-depth Technical Guide

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Compound of Interest

Compound Name: Water-phenol-water

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This technical guide provides a comprehensive overview of the thermodynamic principles governing the behavior of phenol-water binary mixtures. The complex interplay of intermolecular forces, temperature, and composition leads to a fascinating and industrially relevant phase behavior, characterized by partial miscibility and the presence of an upper critical solution temperature (UCST). Understanding these thermodynamic properties is crucial for applications in drug formulation, solvent extraction, and chemical synthesis.

Phase Behavior of Phenol-Water Mixtures

Phenol and water are partially miscible, meaning they do not mix in all proportions at all temperatures.^[1] At a given temperature below the critical solution temperature, the system can exist as a single homogeneous phase or separate into two immiscible liquid phases in equilibrium.^[2] The composition of these two phases, one rich in phenol and the other rich in water, is fixed at a given temperature.^[1]

The mutual solubility of phenol and water increases with temperature.^[1] This behavior is a consequence of the positive enthalpy of solution, indicating that the system absorbs heat upon mixing, which favors dissolution at higher temperatures in accordance with Le Châtelier's Principle.^[1]

Upper Critical Solution Temperature (UCST)

A key feature of the phenol-water system is the presence of an Upper Critical Solution Temperature (UCST), also known as the consolute temperature.^{[1][2]} This is the temperature above which phenol and water are completely miscible in all proportions, forming a single homogeneous phase.^{[1][2]} For the phenol-water system, the UCST is approximately 66.8 °C (339.95 K).^[2] At temperatures above the UCST, the two components are fully miscible, regardless of the overall composition.

The region inside the binodal curve on a temperature-composition phase diagram represents the two-phase region where the phenol-rich and water-rich layers coexist in equilibrium.^[3] The area outside the curve represents the single-phase homogeneous solution.^[3]

Quantitative Thermodynamic Data

The following tables summarize the key quantitative data for the phenol-water binary mixture, compiled from various experimental studies.

Mutual Solubility of Phenol and Water

The mutual solubility of phenol and water changes with temperature. Below the UCST, two conjugate solutions exist in equilibrium.

Temperature (°C)	Phenol in Water-rich Phase (wt%)	Water in Phenol-rich Phase (wt%)
50	11	37
60	17	45
65	25	55
66.8	34	34

Note: The data presented here is a compilation from multiple sources and may show slight variations. The values at 50°C are frequently cited, with the phenol-in-water phase containing 11% phenol and the water-in-phenol phase containing 63% phenol (which corresponds to 37% water).^[1]

Critical Solution Temperature Data

Parameter	Value
Upper Critical Solution Temperature (UCST)	66.8 °C
Critical Composition (Phenol)	~34 wt%

Thermodynamic Principles of Mixing

The spontaneity of mixing for two components is governed by the Gibbs free energy of mixing (ΔG_{mix}), which is a function of the enthalpy of mixing (ΔH_{mix}) and the entropy of mixing (ΔS_{mix}), as described by the equation:

$$\Delta G_{\text{mix}} = \Delta H_{\text{mix}} - T\Delta S_{\text{mix}}$$

Enthalpy of Mixing (ΔH_{mix})

The enthalpy of mixing represents the heat absorbed or released during the formation of a solution at constant pressure. For the phenol-water system, the mixing process is generally endothermic ($\Delta H_{\text{mix}} > 0$). This is because the energy required to break the strong hydrogen bonds between water molecules and between phenol molecules is greater than the energy released from the formation of new hydrogen bonds between phenol and water molecules. The endothermic nature of the mixing process is a key reason for the partial miscibility of the system at lower temperatures.

Entropy of Mixing (ΔS_{mix})

The entropy of mixing is a measure of the increase in randomness or disorder when two components are mixed. The entropy of mixing for an ideal solution is always positive ($\Delta S_{\text{mix}} > 0$), as the mixed state is more probable than the unmixed state. This positive entropy change is the primary driving force for the mixing of phenol and water.

The interplay between the positive (unfavorable) enthalpy of mixing and the positive (favorable) entropy of mixing determines the sign of the Gibbs free energy of mixing and thus the spontaneity of the process. At low temperatures, the unfavorable enthalpy term dominates, leading to phase separation. As the temperature increases, the $T\Delta S_{\text{mix}}$ term becomes more significant, eventually overcoming the positive ΔH_{mix} , leading to a negative ΔG_{mix} and complete miscibility above the UCST.

Experimental Protocols

The determination of the phase diagram for the phenol-water system is a common experiment in physical chemistry. The most frequently used method is the cloud point method.

Cloud Point Method for Phase Diagram Determination

Objective: To determine the temperatures at which mixtures of phenol and water of varying compositions become homogeneous upon heating and heterogeneous upon cooling, thereby constructing the phase diagram and identifying the UCST.

Materials:

- Phenol (solid)
- Distilled water
- A series of sealable test tubes or vials
- A controlled temperature water bath with a stirrer
- A calibrated thermometer with a precision of ± 0.1 °C
- Pipettes and burettes for accurate volume/mass measurements
- Analytical balance

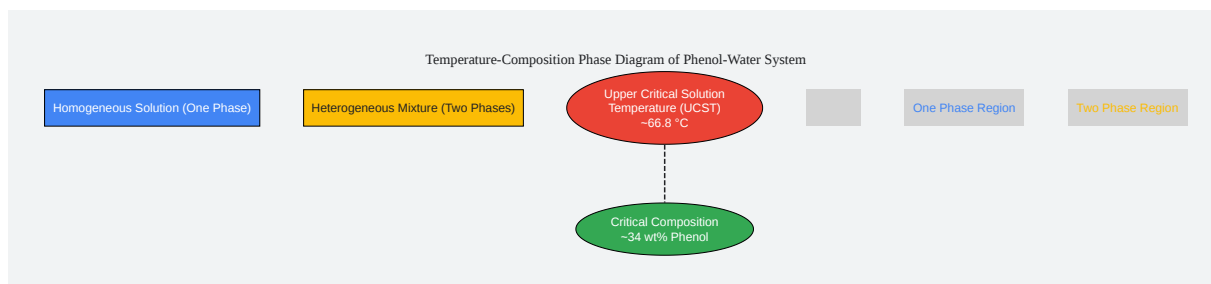
Procedure:

- Sample Preparation:
 - Prepare a series of phenol-water mixtures with varying weight percentages of phenol (e.g., 5%, 10%, 20%, 30%, 40%, 50%, 60%, 70%, 80% by weight).
 - Accurately weigh the required amounts of phenol and water directly into the test tubes. Due to the corrosive nature of phenol, appropriate safety precautions, including the use of gloves and safety goggles, are essential.
 - Seal the test tubes to prevent changes in composition due to evaporation.

- Heating and Observation:
 - Place the test tube containing a mixture of a specific composition into the water bath.
 - Begin heating the water bath slowly and steadily, while continuously stirring both the water bath and the mixture within the test tube to ensure uniform temperature distribution.
 - Observe the mixture carefully. Initially, it will appear cloudy or turbid due to the presence of two immiscible phases.
 - Record the temperature at which the turbidity just disappears, and the solution becomes a single, clear, homogeneous phase. This is the miscibility temperature for that specific composition upon heating.
- Cooling and Observation:
 - Remove the test tube from the water bath and allow it to cool slowly while continuing to stir the mixture.
 - Observe the mixture for the reappearance of turbidity, which indicates phase separation.
 - Record the temperature at which the first sign of cloudiness appears. This is the miscibility temperature upon cooling.
- Data Analysis:
 - For each composition, calculate the average of the two miscibility temperatures obtained during heating and cooling.
 - Plot a graph of the average miscibility temperature (y-axis) versus the weight percentage of phenol (x-axis).
 - The resulting curve is the binodal or phase coexistence curve.
- Determination of UCST:
 - The maximum point on the plotted curve corresponds to the Upper Critical Solution Temperature (UCST) and the critical composition.

Visualizations

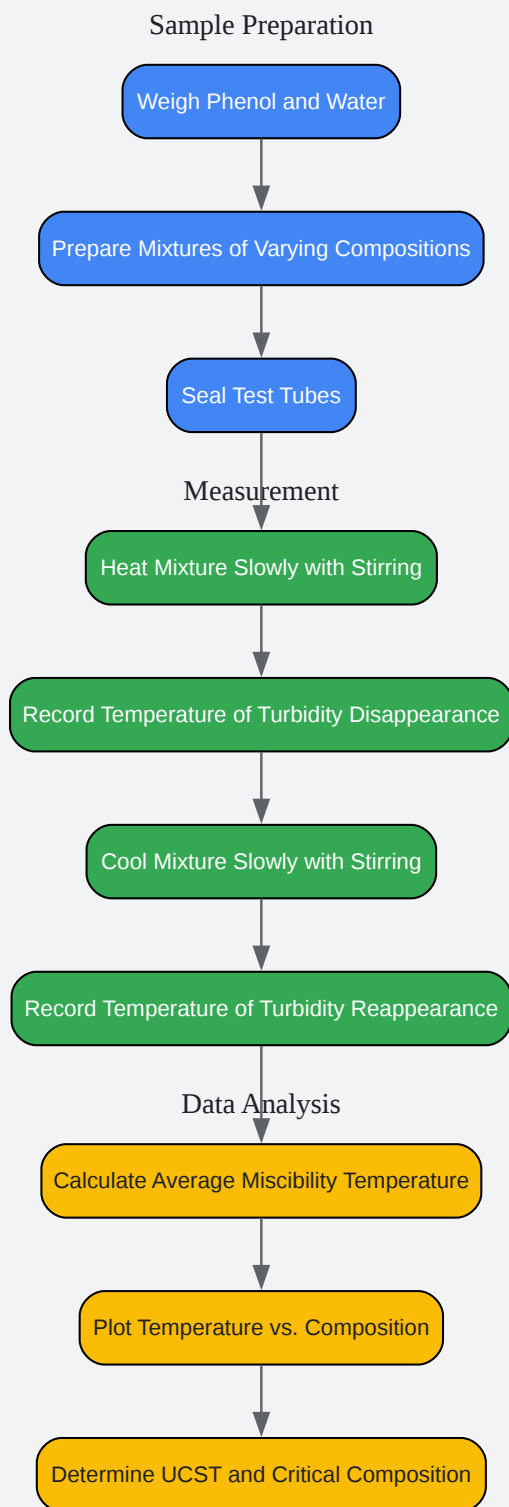
The following diagrams illustrate the key concepts and workflows discussed in this guide.



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Caption: Temperature-composition phase diagram of the phenol-water system.

Experimental Workflow for Cloud Point Determination



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Caption: Flowchart of the cloud point method for determining the phase diagram.

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References

- 1. researchgate.net [researchgate.net]
- 2. youtube.com [youtube.com]
- 3. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Thermodynamics of Phenol-Water Binary Mixtures: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15414810#thermodynamics-of-phenol-water-binary-mixtures]

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